

# General Information and Safety Considerations for N,N-Dimethyl-4-nitrosoaniline

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## Compound of Interest

Compound Name: **N,N-Dimethyl-4-nitrosoaniline**

Cat. No.: **B045008**

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**Chemical Properties and Applications:** **N,N-Dimethyl-4-nitrosoaniline** is an organic compound that has historically been used as an intermediate in the synthesis of dyes and as a polymerization inhibitor. It is a green solid that is typically encountered in a laboratory setting.

**Safety and Handling:** Working with nitroso compounds requires strict adherence to safety protocols in a controlled laboratory environment.

- **Personal Protective Equipment (PPE):** Always use appropriate PPE, including chemical-resistant gloves, safety goggles, and a lab coat. Work should be conducted in a well-ventilated fume hood to avoid inhalation of any dust or vapors.
- **Handling:** Avoid direct contact with the skin and eyes. In case of contact, rinse the affected area immediately with plenty of water.
- **Storage:** Store in a cool, dry, well-ventilated area away from incompatible substances such as strong oxidizing agents.
- **Disposal:** Dispose of chemical waste according to institutional and local regulations.

For detailed safety information, always refer to the Safety Data Sheet (SDS) provided by the chemical supplier.

## General Principles of Nitrosation

From an academic perspective, the synthesis of nitrosoanilines typically involves the nitrosation of an aromatic amine. This type of reaction introduces a nitroso group (-N=O) onto the aromatic ring. The general principle involves the reaction of a tertiary aromatic amine with a nitrosating agent, often generated in situ from sodium nitrite and an acid.

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